

Technical Guide: High Purity Z-Val-OMe (CAS 24210-19-3)

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Compound of Interest

Compound Name: Z-Val-OMe
CAS No.: 24210-19-3
Cat. No.: B1625133

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Supply Chain Analysis, Synthesis Protocols, and Quality Assurance^[1]

Executive Summary

Z-Val-OMe (N-Benzyloxycarbonyl-L-valine methyl ester) is a critical orthogonally protected amino acid intermediate used in peptide synthesis and medicinal chemistry.^[1] Unlike commodity reagents (e.g., H-Val-OMe or Z-Val-OH), **Z-Val-OMe** is often classified as a specialty intermediate.^[1]

- **Primary Utility:** It serves as a fully protected building block where the N-terminus is masked by the Carboxybenzyl (Cbz/Z) group (acid-stable, hydrogenolysis-labile) and the C-terminus is masked by a Methyl Ester (base-labile).^[1]
- **Market Reality:** Due to lower demand compared to Fmoc/Boc derivatives, commercial pricing for **Z-Val-OMe** is disproportionately high (250/g).^[1]

- Strategic Recommendation: For scales >10g, in-house synthesis is the superior strategy regarding cost and purity control.[1]

Chemical Identity & Technical Specifications

Before procurement or synthesis, verify the compound identity against these strict physicochemical parameters.

Parameter	Specification	Notes
Chemical Name	N-Benzyloxycarbonyl-L-valine methyl ester	
CAS Number	24210-19-3	Note: Do not confuse with H-Val-OMe (6306-52-1)
Formula	C ₁₄ H ₁₉ NO ₄	
Molecular Weight	265.31 g/mol	
Physical State	White crystalline solid or colorless oil	Low melting point solid (often solidifies upon cooling)
Melting Point	54 – 56 °C	Lit.[1][2] value; impure samples appear as oils
Solubility	DCM, EtOAc, MeOH, DMSO	Insoluble in water
Purity Requirement	>98.0% (HPLC)	Critical to prevent deletion sequences in coupling
Optical Rotation	to	Concentration dependent (typically c=1 in MeOH)

Market Landscape: Suppliers & Price Analysis

The market for **Z-Val-OMe** is bifurcated into Catalog Distributors (High Price/Low Vol) and Custom Synthesis Houses (Lower Price/High Vol).[1]

Pricing Tiers (2025/2026 Estimates)

Data normalized from major global distributors.[1]

Supplier Tier	Vendor Examples	Pack Size	Price Estimate (USD)	Unit Cost (\$/g)	Lead Time
Tier 1: Global Catalog	Fisher (eMolecules), Sigma	250 mg	\$60.00 - \$85.00	\$240 - \$340	1-3 Days
Tier 2: Specialized	Fluorochem, Combi-Blocks	1 g	\$75.00 - \$90.00	\$75 - \$90	3-7 Days
Tier 3: Bulk/Custom	Enamine, Chem-Impex	100 g	Inquire	\$5 - \$15*	2-4 Weeks

*Note: Bulk pricing assumes a custom synthesis order. The raw material cost (H-Val-OMe + Cbz-Cl) is <\$1/g, making the markup on Tier 1 suppliers >20,000%.[1]

Procurement Strategy

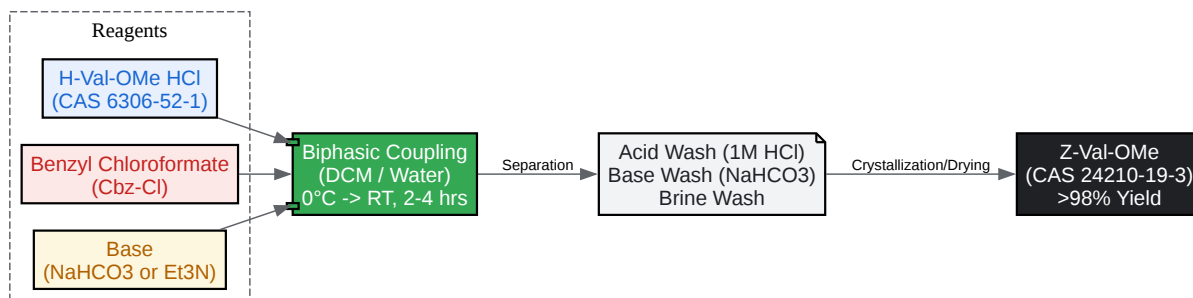
- For Reference Standards (<1g): Purchase from Tier 1/2 to save time. Ensure CoA includes chiral HPLC to verify enantiomeric excess (% ee).
- For Pilot Scale (>10g): Do NOT buy catalog. Synthesize in-house using the protocol below. The cost savings are exponential.[1]

In-House Synthesis Protocol (The "Make" Strategy)

For quantities exceeding 10g, the following protocol provides a robust, high-yielding (>90%), and cost-effective route. This method utilizes Schotten-Baumann conditions to introduce the Z-group onto commercially cheap H-Val-OMe HCl.[1]

Reaction Pathway

The synthesis couples L-Valine Methyl Ester HCl (CAS 6306-52-1, ~0.50/g).[1]



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Figure 1: Schotten-Baumann synthesis workflow for **Z-Val-OMe**.^[1]

Step-by-Step Methodology

- Setup: In a round-bottom flask, suspend H-Val-OMe HCl (1.0 eq) in DCM (10 mL/g).
- Base Addition: Add Triethylamine (TEA) (2.2 eq) or aqueous NaHCO₃ (2.5 eq) at 0°C. Stir until the salt dissolves/neutralizes.
- Acylation: Dropwise add Benzyl Chloroformate (Cbz-Cl) (1.05 eq) over 30 minutes at 0°C. Caution: Exothermic.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 3 hours. Monitor by TLC (EtOAc/Hexane 1:3).^[1]
- Workup (Self-Validating Step):
 - Wash organic layer with 1M HCl (removes unreacted amine and TEA).^[1]
 - Wash with Sat. NaHCO₃ (removes unreacted Cbz-Cl as benzyl alcohol/carbonate).^[1]
 - Wash with Brine, dry over MgSO₄, and concentrate.^[1]

- Purification: The crude oil usually solidifies upon standing or triturating with Hexane/Ether.[1]
Recrystallize from EtOAc/Hexane if necessary.

Quality Control & Stability

To ensure the integrity of your drug development pipeline, the following QC metrics are non-negotiable.

Analytical Specifications

- HPLC Purity: >98.0%.[1][3] Impurities often include Benzyl Alcohol (from Cbz-Cl hydrolysis) or Valine dipeptides (if base was added too fast).[1]
- Enantiomeric Purity: Chiral HPLC is required to ensure no racemization occurred during coupling (though Cbz-Cl coupling is generally racemization-free).[1]
- NMR Verification:
 - ¹H NMR (CDCl₃): Look for the diagnostic benzyl protons (singlet/AB quartet at ~5.1 ppm, 2H) and the methoxy singlet (~3.7 ppm, 3H).[1]

Storage & Handling

- Stability: **Z-Val-OMe** is stable at room temperature but should be stored at 2-8°C for long-term (>6 months) to prevent ester hydrolysis or transesterification.[1]
- Hygroscopicity: Low.[1] Keep desiccated.

References

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